Identity Mismatch Detected for CAS 37951-12-5

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*(1E,4E)-1,5-bis(4-methoxyphenyl)penta-1,4-dien-3-one*
CAS No.:	*37951-12-5*
Cat. No.:	*B3021044*

Get Quote

For the attention of Researchers, Scientists, and Drug Development Professionals.

A critical discrepancy has been identified concerning the chemical entity associated with CAS number 37951-12-5. Initial research based on the provided topic, "3-Piperidinemethanol, 1-(4-aminophenyl)-4-phenyl-, (3R,4S)-rel-," has revealed that this chemical name does not correspond to the supplied CAS number.

Authoritative chemical databases and suppliers consistently and unequivocally identify CAS number 37951-12-5 as **(1E,4E)-1,5-Bis(4-methoxyphenyl)penta-1,4-dien-3-one**.[1][2][3][4][5] These two compounds, illustrated below, are structurally distinct entities with different molecular formulas, weights, and chemical properties.

To ensure the scientific integrity and accuracy of the technical guide, it is imperative to clarify which compound is the intended subject of your inquiry.

Compound 1: As Listed in Public Databases

- Chemical Name: **(1E,4E)-1,5-Bis(4-methoxyphenyl)penta-1,4-dien-3-one**

© 2026 BenchChem. All rights reserved.

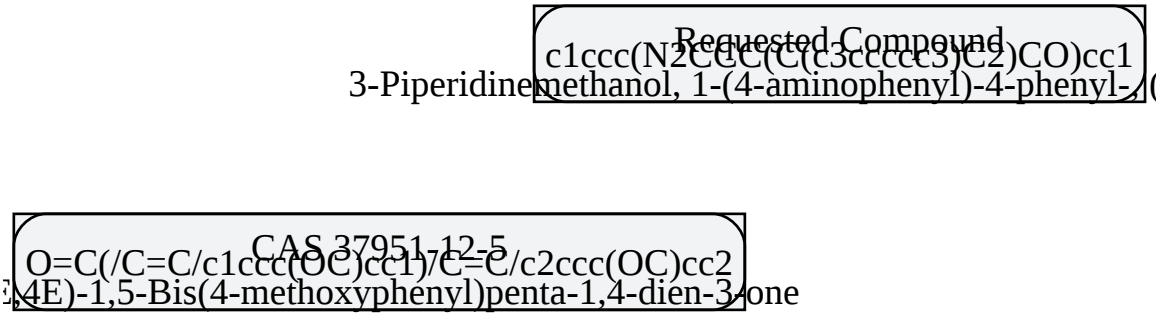
- CAS Number: 37951-12-5
- Molecular Formula: $C_{19}H_{18}O_3$[2]
- Molecular Weight: 294.34 g/mol [1][2]

Compound 2: As Provided in the Topic Request

- Chemical Name: 3-Piperidinemethanol, 1-(4-aminophenyl)-4-phenyl-, (3R,4S)-rel-
- CAS Number: Not associated with 37951-12-5. A specific CAS number for this exact structure, including the cis relative stereochemistry and the 4-phenyl substituent, has not been definitively located in initial searches. A structurally related compound, 1-(4-Aminophenyl)-3-piperidinemethanol, has the CAS number 211247-50-6, but it lacks the 4-phenyl group.[6][7]

Structural Differences

To visually represent the dissimilarity, the basic structures are depicted below.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. lookchem.com [lookchem.com]
- 2. chemscene.com [chemscene.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. 37951-12-5|(1E,4E)-1,5-Bis(4-methoxyphenyl)penta-1,4-dien-3-one|BLD Pharm [bldpharm.com]
- 5. eChemPortal - Home [echemportal.org]
- 6. echemi.com [echemi.com]
- 7. 1-(4-Aminophenyl)-3-piperidinemethanol | 211247-50-6 | Benchchem [benchchem.com]

- To cite this document: BenchChem. [Identity Mismatch Detected for CAS 37951-12-5]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3021044/docs#identity-mismatch-detected-for-cas-37951-12-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.